

# 3-Methoxypiperidin-2-one CAS number and molecular formula

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## Compound of Interest

Compound Name: 3-Methoxypiperidin-2-one

Cat. No.: B1359197

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## Technical Guide: 3-Methoxypiperidin-2-one

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding the specific chemical compound **3-Methoxypiperidin-2-one**, including its CAS number and detailed experimental data, is not readily available in public chemical databases. This suggests that it may be a novel compound or one that has not been extensively studied or documented. The following guide provides information on the closely related and structurally similar compound, 3-Methylpiperidin-2-one, to serve as a relevant reference.

## Core Compound: 3-Methylpiperidin-2-one

### Chemical Identity and Properties

3-Methylpiperidin-2-one is a derivative of piperidin-2-one, a six-membered lactam. The presence of a methyl group at the 3-position introduces a chiral center, meaning this compound can exist as two different enantiomers. It is recognized as a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1]</sup>

Identifier	Value
CAS Number	3768-43-2[2][3]
Molecular Formula	C6H11NO[3][4]
IUPAC Name	3-methylpiperidin-2-one[3]
Molecular Weight	113.16 g/mol [3]

## Synthesis and Reactions

The synthesis of 3-Methylpiperidin-2-one and its derivatives can be achieved through various synthetic routes, including:

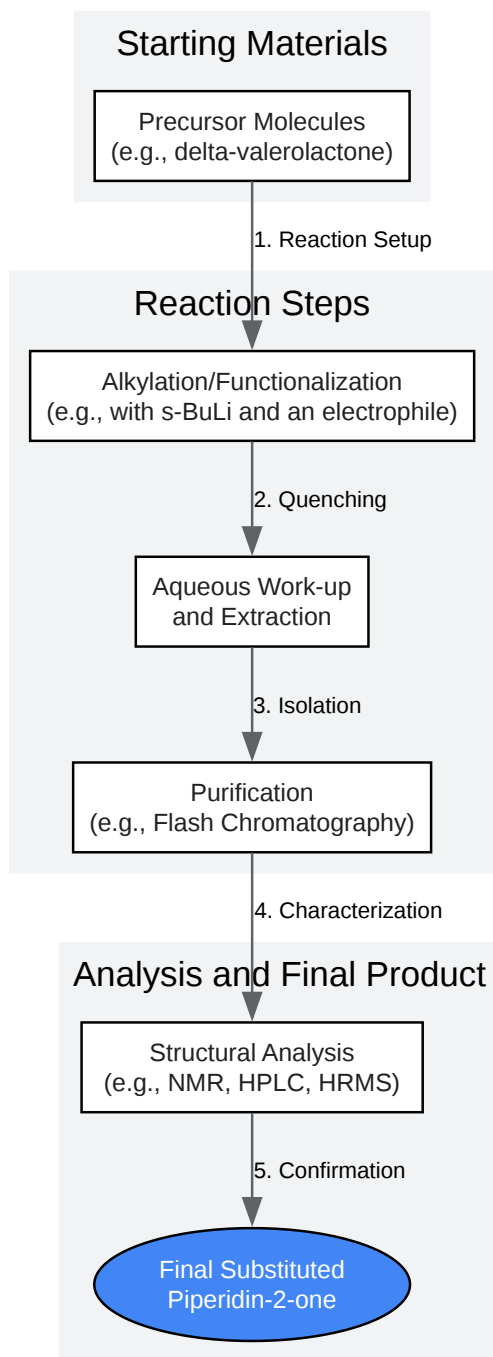
- Asymmetric Synthesis: Chiral reagents can be employed to achieve high yields and purity of specific enantiomers.[1]
- Cyclization Reactions: The piperidinone ring can be formed through the cyclization of appropriate amino acid precursors or other nitrogen-containing linear molecules.[1]
- Reduction of Precursors: Certain precursor compounds can be reduced to form the 3-Methylpiperidin-2-one structure.[1]

The chemical reactivity of 3-Methylpiperidin-2-one is characteristic of a cyclic amide (lactam). The carbonyl group is susceptible to nucleophilic attack, allowing for the synthesis of a variety of derivatives. The carbonyl can also be reduced to form the corresponding alcohol.[1]

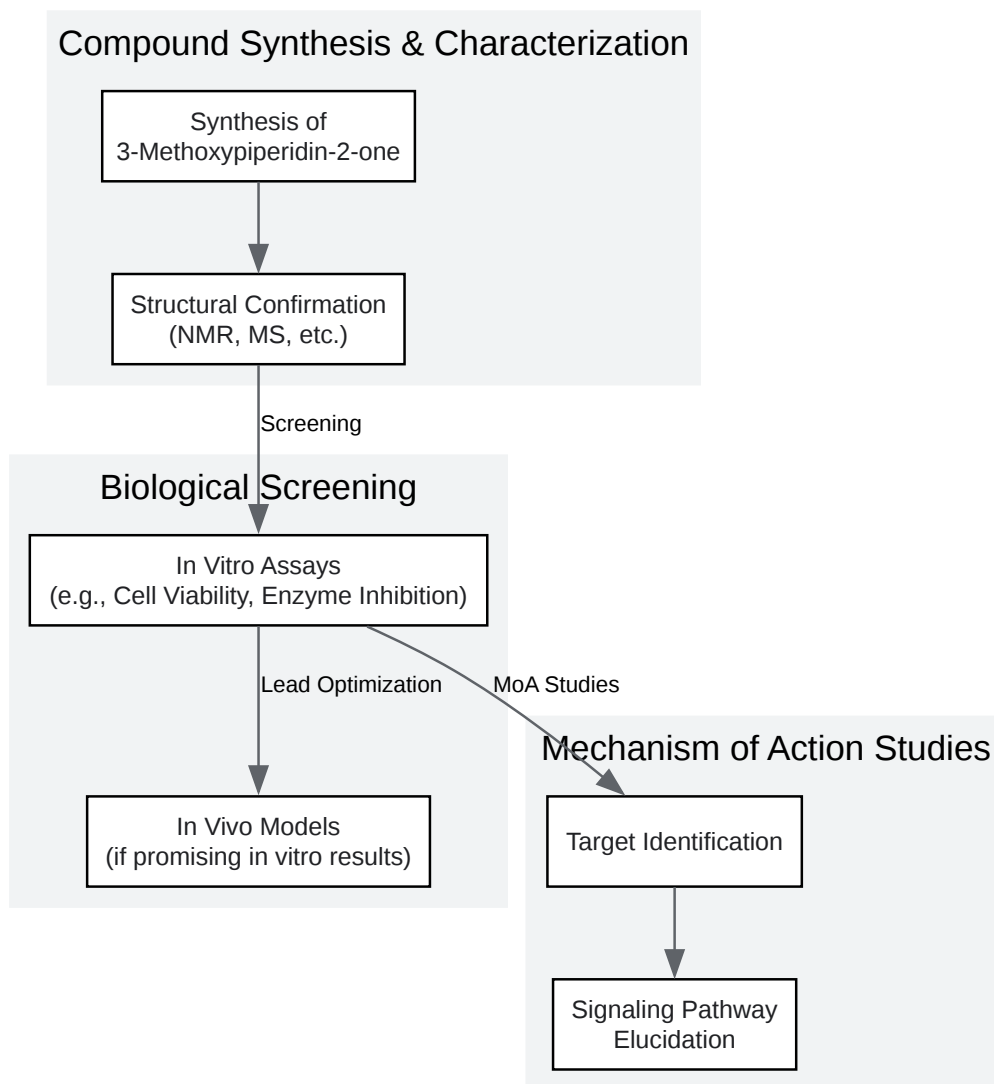
## Experimental Protocols

While specific, detailed experimental protocols for **3-Methoxypiperidin-2-one** are unavailable, general methodologies for the synthesis and analysis of related piperidin-2-one derivatives can be adapted. A representative, generalized workflow for the synthesis of a substituted piperidin-2-one is outlined below.

## Generalized Synthetic Workflow for Substituted Piperidin-2-ones



## Logical Framework for Investigating a Novel Piperidinone



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## References

- 1. Buy 3-Methylpiperidin-2-one | 3768-43-2 [smolecule.com]
- 2. 3-METHYLPIPERIDIN-2-ONE | 3768-43-2 [chemicalbook.com]
- 3. 3-Methylpiperidin-2-one | C<sub>6</sub>H<sub>11</sub>NO | CID 107169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- To cite this document: BenchChem. [3-Methoxypiperidin-2-one CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359197#3-methoxypiperidin-2-one-cas-number-and-molecular-formula]

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